

physical properties of 2-Bromoisonicotinaldehyde

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Compound of Interest

Compound Name: 2-Bromopyridine-4-carboxaldehyde

Cat. No.: B056593

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An In-depth Technical Guide to the Physical Properties of 2-Bromoisonicotinaldehyde

This technical guide provides a comprehensive overview of the core physical properties of 2-Bromoisonicotinaldehyde, a significant reagent in chemical research and a key intermediate in the synthesis of various pharmaceutical compounds. This document is intended for researchers, scientists, and professionals in the field of drug development, offering detailed data, experimental context, and visual representations of key concepts.

Chemical Identity and Structure

2-Bromoisonicotinaldehyde, also known by its synonyms 2-Bromo-4-formylpyridine and 2-Bromo-4-pyridinecarboxaldehyde, is a halogenated pyridine derivative.^{[1][2][3]} Its chemical structure consists of a pyridine ring substituted with a bromine atom at the 2-position and an aldehyde group at the 4-position.

- Molecular Formula: C₆H₄BrNO^{[1][3][4][5]}
- Molecular Weight: 186.01 g/mol ^{[1][3][4][6]}
- CAS Number: 118289-17-1^{[1][3]}

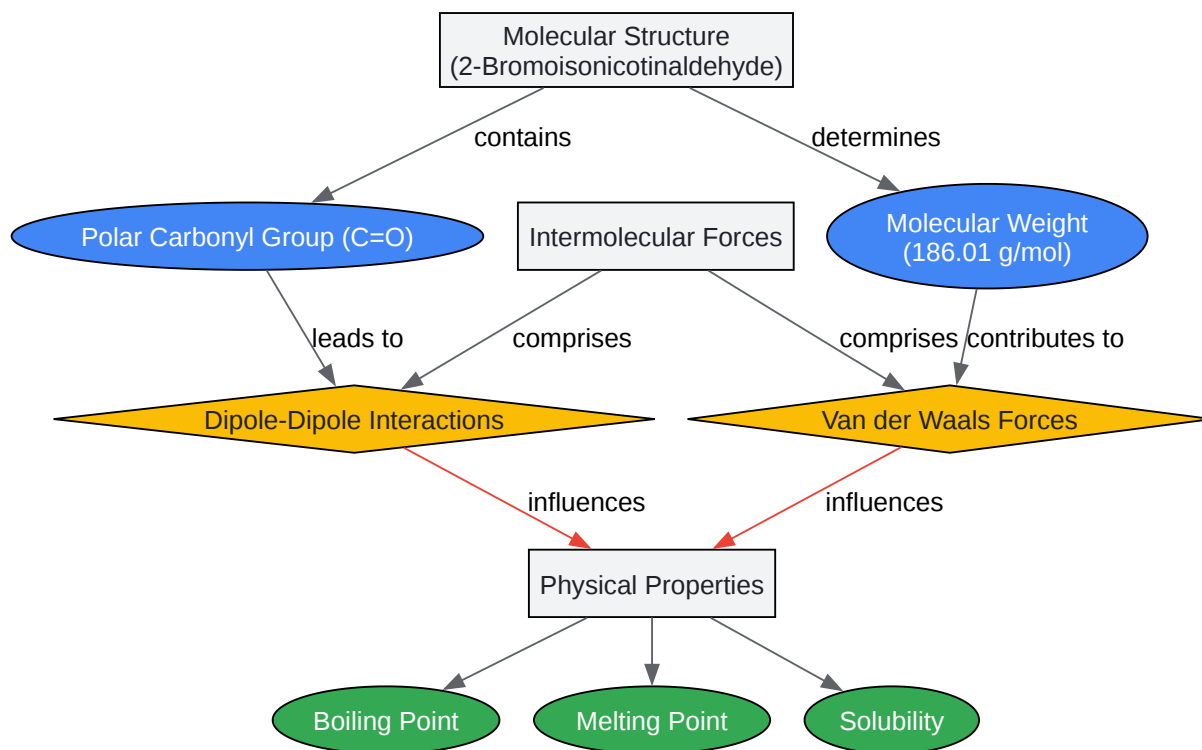
Summary of Physical Properties

The key physical characteristics of 2-Bromoisonicotinaldehyde are summarized in the table below. These properties are crucial for its handling, storage, and application in synthetic chemistry.

| Property | Value | Citations |
|--------------------|---|--------------|
| Appearance | White to light yellow or pale yellow crystalline powder, crystals, or chunks. | [1][2][4][5] |
| Melting Point | 52 - 57 °C | [1][2][4][7] |
| Boiling Point | 272.9 ± 20.0 °C (Predicted) | [7][8] |
| Density | 1.683 ± 0.06 g/cm ³ (Predicted) | [7] |
| Solubility | Soluble in Acetone. | [2][7] |
| Storage Conditions | Refrigerate at 0-10°C under an inert atmosphere. | [2][4][7] |
| Sensitivity | Air and heat sensitive. | [2][4][7] |

Factors Influencing Physical Properties

The physical properties of aldehydes like 2-Bromoisonicotinaldehyde are dictated by their molecular structure. The presence of the polar carbonyl group (C=O) induces dipole-dipole interactions between molecules.[9][10][11] These interactions result in higher boiling points compared to non-polar alkanes of similar molecular weight, but lower boiling points than corresponding alcohols, which can form stronger intermolecular hydrogen bonds.[9][11] While aldehydes cannot hydrogen bond with each other, the oxygen atom in the carbonyl group can act as a hydrogen bond acceptor with water molecules, explaining the solubility of smaller aldehydes in water.[11][12] For 2-Bromoisonicotinaldehyde, its crystalline solid form at room temperature is consistent with its molecular weight and the strong dipole-dipole interactions present.



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Caption: Logical diagram of factors affecting aldehyde physical properties.

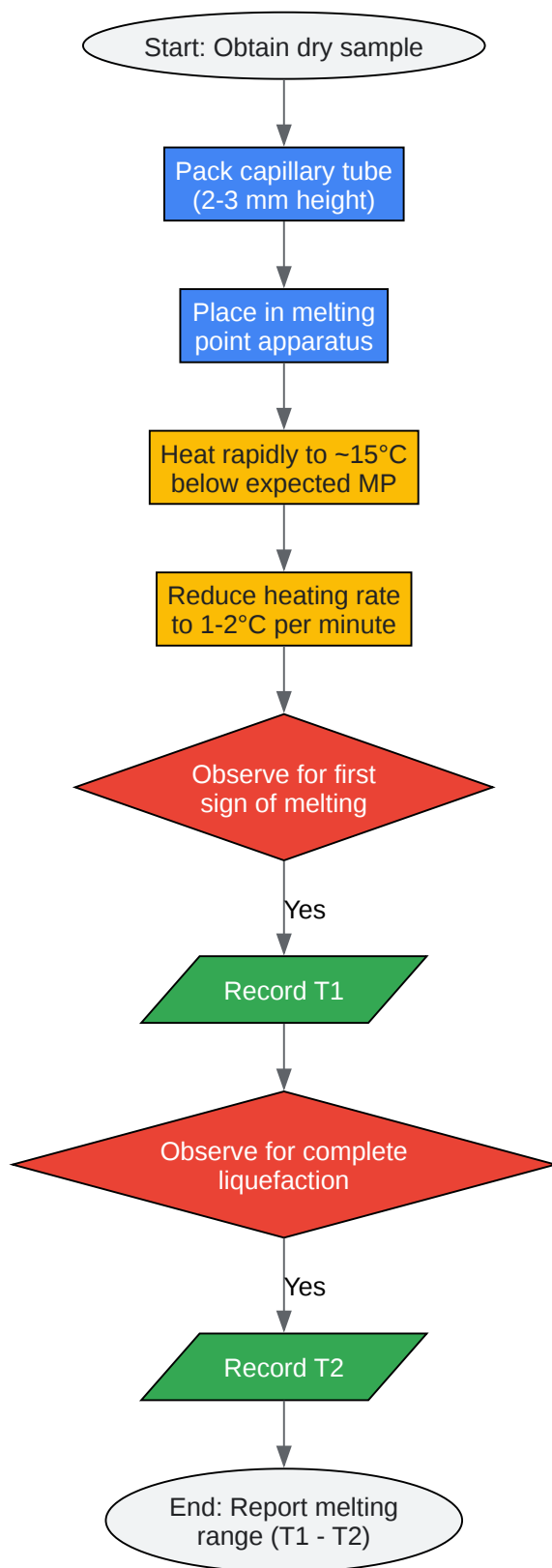
Experimental Protocols for Property Determination

While specific experimental data for the synthesis and characterization of 2-Bromoisonicotinaldehyde are proprietary or found within patent literature, the determination of its physical properties follows standard laboratory procedures for organic compounds.

Melting Point Determination

The melting point is determined to assess the purity of the crystalline solid.

- **Sample Preparation:** A small amount of the dry, crystalline 2-Bromoisonicotinaldehyde is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus:** The capillary tube is placed in a melting point apparatus (e.g., a Thiele tube with mineral oil or a digital melting point device).
- **Heating:** The sample is heated slowly, typically at a rate of 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature range is recorded from the point at which the first drop of liquid appears to the point at which the entire sample has liquefied. A narrow melting range (e.g., 1-2 °C) is indicative of a high-purity substance.



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Caption: Experimental workflow for melting point determination.

Solubility Assessment

A qualitative assessment of solubility is performed to understand suitable solvent systems for reactions and purification.

- **Solvent Selection:** A range of solvents with varying polarities (e.g., water, ethanol, acetone, diethyl ether, hexanes) is selected.
- **Procedure:** A small, measured amount of 2-Bromoisonicotinaldehyde (e.g., 10 mg) is added to a test tube containing a specific volume of the solvent (e.g., 1 mL).
- **Observation:** The mixture is agitated at a constant temperature (e.g., room temperature). The substance is classified as soluble, partially soluble, or insoluble based on visual observation. For 2-Bromoisonicotinaldehyde, solubility is noted in acetone.[\[2\]](#)[\[7\]](#)

Safety and Handling

2-Bromoisonicotinaldehyde is an irritant and should be handled with appropriate personal protective equipment (PPE).

- **Hazard Statements:** Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335). It is also harmful if swallowed (H302).[\[1\]](#)[\[3\]](#)[\[6\]](#)
- **Recommended PPE:** Safety glasses or goggles, gloves, and a dust mask (e.g., N95 type) are recommended when handling the solid.[\[3\]](#)[\[13\]](#)
- **Storage:** The compound is sensitive to air and heat, necessitating storage in a cool, dry place (2-8°C) under an inert atmosphere.[\[2\]](#)[\[7\]](#)

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